

troubleshooting failed reactions with 3-Chloro-5-fluorophenylacetonitrile

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Compound of Interest

Compound Name: 3-Chloro-5-fluorophenylacetonitrile

Cat. No.: B1349320

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An in-depth guide to navigating challenges in the synthesis and application of **3-Chloro-5-fluorophenylacetonitrile**, a critical intermediate in modern pharmaceutical and agrochemical development.

Technical Support Center: 3-Chloro-5-fluorophenylacetonitrile

Frequently Asked Questions (FAQs)

This section addresses fundamental questions regarding the properties, handling, and applications of **3-Chloro-5-fluorophenylacetonitrile**.

Q1: What is **3-Chloro-5-fluorophenylacetonitrile** and what are its primary applications?

3-Chloro-5-fluorophenylacetonitrile, also known as 3-Chloro-5-fluorobenzyl cyanide, is a versatile chemical intermediate.^{[1][2]} Its structure, featuring a phenylacetonitrile core with chloro and fluoro substituents, makes it a valuable building block in organic synthesis. The electron-withdrawing nature of the halogen atoms and the nitrile group enhances the reactivity of the molecule in specific ways. It is primarily used in the synthesis of pharmaceuticals and agrochemicals, where it serves as a precursor for creating more complex, biologically active molecules.^{[1][3]} Its ability to participate in reactions like nucleophilic substitutions is crucial for drug discovery and development pipelines.^[1]

Q2: What are the key physical and chemical properties of this compound?

Understanding the physical properties of **3-Chloro-5-fluorophenylacetonitrile** is essential for proper handling, reaction setup, and purification. The compound is typically a colorless to light yellow or orange clear liquid at room temperature.^{[1][3]}

Property	Value	Source
CAS Number	493038-93-0	^{[1][2][3]}
Molecular Formula	C ₈ H ₅ ClFN	^{[1][3]}
Molecular Weight	169.58 g/mol	^{[1][3]}
Appearance	Colorless to light yellow/orange clear liquid	^{[1][3]}
Boiling Point	244.7 ± 25.0 °C (Predicted)	^[3]
Density	~1.29 g/cm ³ (Predicted)	^{[1][3]}
Water Solubility	Not miscible or difficult to mix	^[3]
Storage	Sealed in a dry place at room temperature	^{[1][3]}

Q3: How should **3-Chloro-5-fluorophenylacetonitrile** be handled and stored safely?

Proper handling and storage are critical for ensuring the stability of the compound and the safety of laboratory personnel. This compound is toxic if swallowed, in contact with skin, or if inhaled, and it can cause skin and serious eye irritation.^{[4][5]}

- **Handling:** Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.^{[4][6]} Wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.^{[4][6]} Avoid breathing vapors or mist.^[4]
- **Storage:** Store the compound in a tightly closed container in a dry, cool, and well-ventilated place.^{[3][6]} It is stable under normal conditions.^{[6][7]} Keep it away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.^[7]

- Spills: In case of a spill, evacuate the area. Wear a self-contained breathing apparatus and protective suit. Absorb the spill with an inert material like dry earth or sand and place it in a suitable container for disposal.^[4]^[8] Do not let the chemical enter drains.^[7]

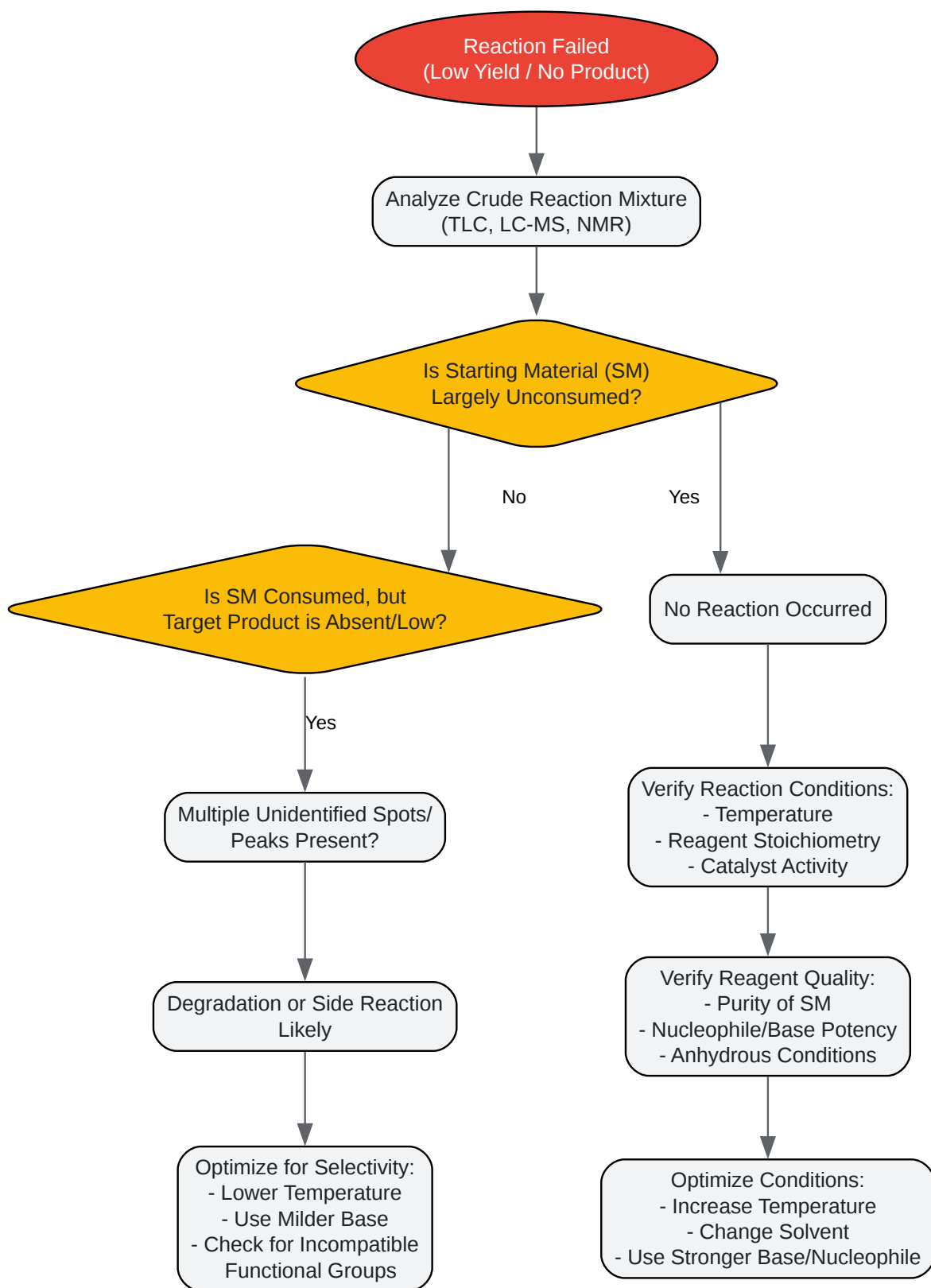
Q4: What solvents are appropriate for reactions involving this compound?

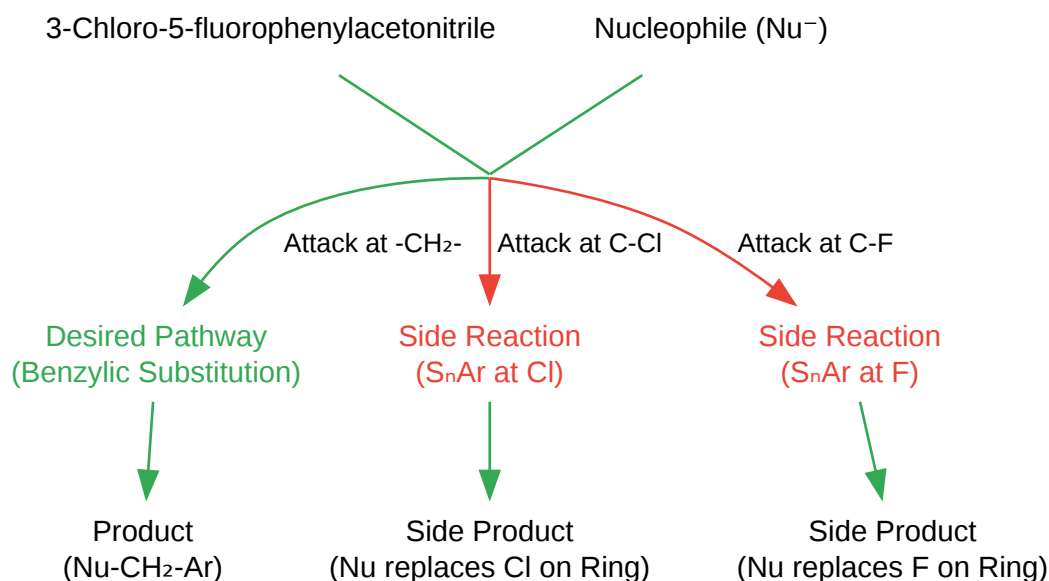
The choice of solvent is crucial for reaction success, as it affects solubility, reactivity, and reaction rate. Since **3-Chloro-5-fluorophenylacetonitrile** has low water solubility, organic solvents are necessary.^[3] The selection depends on the specific reaction type.

Solvent Type	Examples	Suitability & Rationale	Source
Aprotic Polar	Acetonitrile (ACN), Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO), Tetrahydrofuran (THF)	Generally excellent choices. They effectively dissolve the substrate and many nucleophiles/reagents without interfering by donating protons. THF and DMF are common in nucleophilic substitution reactions.	[9][10]
Aprotic Nonpolar	Toluene, Hexane, Dichloromethane (DCM)	Toluene is used in the synthesis of this compound via phase-transfer catalysis.[3] DCM is a good general-purpose solvent.[11] These are suitable when reagents are less polar.	[9][10]
Protic	Ethanol, Methanol, Water	Generally avoided unless they are a reactant (e.g., in hydrolysis). The acidic proton can interfere with many bases and nucleophiles. Water is explicitly noted as a poor solvent for the starting material.[3]	[9][10]

Troubleshooting Guide for Failed Reactions

This guide provides a systematic approach to diagnosing and solving common problems encountered during reactions with **3-Chloro-5-fluorophenylacetonitrile**.





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